

An In-depth Technical Guide to the Solubility of Barium Bromide

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Compound of Interest

Compound Name: *Barium bromide*

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This technical guide provides a comprehensive overview of the solubility of **barium bromide** (BaBr_2) in water and various organic solvents. The document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of a general experimental workflow.

Introduction to Barium Bromide

Barium bromide is an inorganic salt with the chemical formula BaBr_2 .^[1] It typically appears as a white, crystalline solid and is known to be deliquescent, meaning it readily absorbs moisture from the air to form its dihydrate, $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$.^{[1][2]} **Barium bromide** is an ionic compound formed from the barium cation (Ba^{2+}) and bromide anions (Br^-).^[3] This strong ionic bonding results in a high melting point of approximately 857°C and a boiling point of 1835°C .^{[4][5]} Like other soluble barium salts, it is toxic upon ingestion.^{[1][6]} The compound is used as a precursor in the synthesis of other bromide compounds, in photography, and historically was used by Marie Curie in the fractional crystallization process to purify radium.^{[1][7][8]}

Quantitative Solubility Data

The solubility of **barium bromide** is significantly influenced by the solvent and the temperature. The following tables summarize the available quantitative data for its solubility in water and common organic solvents.

Solubility in Water

Barium bromide is highly soluble in water, and its solubility increases with temperature.[9]

When dissolved in water, it dissociates into barium (Ba^{2+}) and bromide (Br^-) ions.[6][10]

Temperature (°C)	Solubility (g/100 g of H_2O)
0	90.5[11]
10	94.2[11]
20	98[11]
25	100[11]
30	102.5[11]
40	106.2[11]
50	110.5[11]
75	120.7[11]
100	132[11]

Solubility in Organic Solvents

The solubility of **barium bromide** in organic solvents is considerably lower than in water and varies significantly depending on the solvent's polarity. It is notably soluble in methanol and ethanol, but has very low solubility in less polar solvents like acetone.[11]

Solvent	Temperature (°C)	Solubility (g/100 g of Solvent)
Methanol	0	44.4[11]
10	43.1[11]	
20	41.9[11]	
30	40.9[11]	
40	40.2[11]	
50	39.4[11]	
60	38.8[11]	
Ethanol (absolute)	0	5.88[11]
10	5.067[11]	
15	4.59[11]	
20	4.13[11]	
30	3.322[11]	
40	2.433[11]	
50	1.837[11]	
60	1.479[11]	
70	1.253[11]	
Acetone	0	0.0287[11]
20	0.0262[11]	
50	0.0246[11]	
Ethyl Acetate	-	Insoluble[11]
Sulfur Dioxide	0	Insoluble[11]

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure in chemical and pharmaceutical sciences. The following are detailed methodologies for two common methods used to determine the solubility of an inorganic salt like **barium bromide**.

Isothermal Equilibrium (Shake-Flask) Method with Gravimetric Analysis

This method is considered a reliable technique for determining thermodynamic equilibrium solubility.[\[12\]](#) It involves establishing an equilibrium between the solid solute and the solvent at a constant temperature.

Objective: To determine the equilibrium solubility of **barium bromide** in a given solvent at a specified temperature.

Materials and Equipment:

- **Barium bromide** (anhydrous)
- Solvent (e.g., distilled water, ethanol)
- Thermostatic shaker or water bath
- Conical flasks with stoppers
- Analytical balance
- Filtration apparatus (e.g., syringe with a membrane filter)
- Pre-weighed evaporating dishes or watch glasses
- Drying oven

Procedure:

- Preparation: Add an excess amount of **barium bromide** to a conical flask containing a known volume of the solvent. The excess solid is necessary to ensure that a saturated solution is formed.[\[1\]](#)

- Equilibration: Seal the flask and place it in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. Equilibrium is achieved when the concentration of the solute in the solution remains constant over time.[12][13]
- Phase Separation: Once equilibrium is established, allow the mixture to stand undisturbed at the same temperature for a period to let the excess solid settle.
- Sampling: Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pipette or syringe. It is crucial to avoid aspirating any undissolved solid. The sampling device should be pre-heated to the experimental temperature to prevent premature crystallization. Filter the sample through a membrane filter to remove any fine particles.
- Gravimetric Analysis:
 - Transfer the filtered saturated solution into a pre-weighed evaporating dish.
 - Weigh the dish with the solution to determine the mass of the solution.
 - Evaporate the solvent by placing the dish in a drying oven set at a suitable temperature (e.g., 100-120°C) until all the solvent has been removed and a constant weight of the dry residue (**barium bromide**) is obtained.[11][14]
- Calculation:
 - Mass of the solute = (Mass of dish + dry residue) - (Mass of empty dish).
 - Mass of the solvent = (Mass of dish + solution) - (Mass of dish + dry residue).
 - Solubility (g/100 g solvent) = (Mass of solute / Mass of solvent) x 100.

Polythermal Method

The polythermal method involves determining the temperature at which a solution of a known concentration becomes saturated.[10]

Objective: To construct a solubility-temperature curve for **barium bromide** in a specific solvent.

Materials and Equipment:

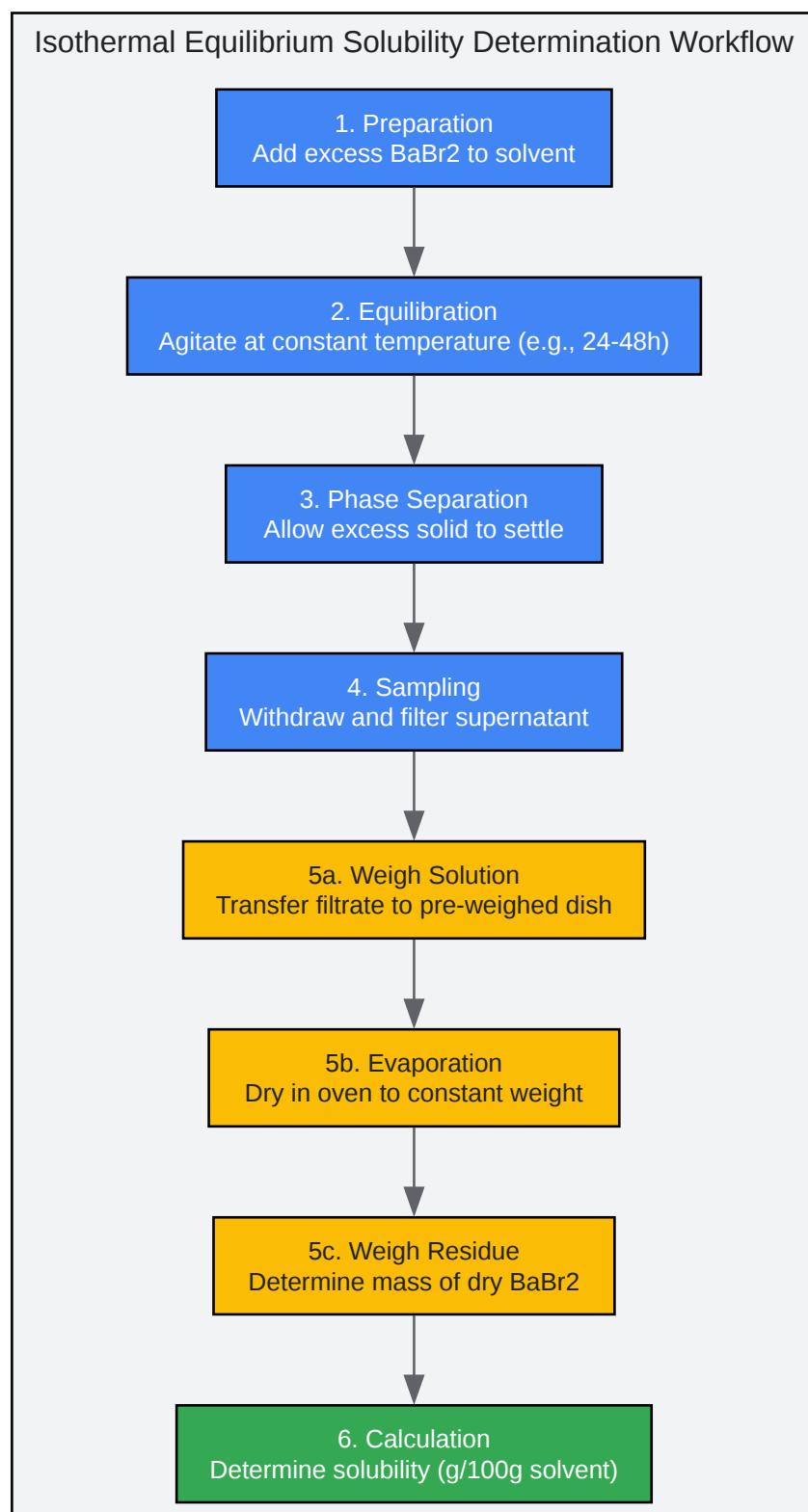
- **Barium bromide**
- Solvent
- Jacketed glass vessel with a stirrer
- Calibrated thermometer or temperature probe
- Heating/cooling circulator
- Analytical balance

Procedure:

- Preparation: Prepare a solution of known concentration by accurately weighing a specific amount of **barium bromide** and adding it to a known mass or volume of the solvent in the glass vessel.
- Dissolution: Heat the mixture while stirring until all the solid **barium bromide** has completely dissolved, creating an unsaturated solution.
- Cooling and Observation: Slowly cool the solution at a constant rate while continuing to stir. Carefully observe the solution for the first appearance of crystals, which indicates the saturation point.
- Record Saturation Temperature: The temperature at which crystallization begins is the saturation temperature for that specific concentration.[\[10\]](#)
- Data Collection: Repeat the process by adding a known amount of solvent to the existing solution to create a new, more dilute concentration. Heat to dissolve and then cool to find the new saturation temperature.[\[10\]](#) Collect data for several different concentrations.
- Plotting the Curve: Plot the solubility (concentration) on the y-axis against the corresponding saturation temperature on the x-axis to generate the solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the Isothermal Equilibrium (Shake-Flask) Method.

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Caption: Workflow for Isothermal Equilibrium Solubility Determination.

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